

Spectroscopic Data Analysis of Boc-Cys(Fm)-OH: A Technical Guide

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Compound of Interest

Compound Name: *Boc-Cys(Fm)-OH*

CAS No.: 84888-35-7

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Introduction

N- α -tert-Butoxycarbonyl-S-(9-fluorenylmethyl)-L-cysteine, commonly abbreviated as **Boc-Cys(Fm)-OH**, is a crucial building block in solid-phase peptide synthesis (SPPS). The proper characterization of this reagent is paramount to ensure the integrity and success of peptide synthesis. This technical guide provides a detailed overview of the expected spectroscopic data for **Boc-Cys(Fm)-OH**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. It also outlines generalized experimental protocols for these analytical techniques.

Molecular Structure

IUPAC Name: (2R)-2-[(tert-butoxy)carbonylamino]-3-[(9H-fluoren-9-ylmethyl)sulfanyl]propanoic acid[1] Molecular Formula: C₂₂H₂₅NO₄S[1][2][3] Molecular Weight: 399.50 g/mol [1][2][3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of organic molecules. While experimental spectra for **Boc-Cys(Fm)-OH** are not readily available in the public domain, the

expected chemical shifts can be predicted based on the functional groups present in the molecule.

¹H NMR Spectroscopy

The proton NMR spectrum of **Boc-Cys(Fm)-OH** is expected to show characteristic signals for the Boc protecting group, the cysteine backbone, and the fluorenylmethyl (Fm) protecting group.

Proton Type	Expected Chemical Shift (δ, ppm)	Multiplicity	Integration
Boc group (-C(CH ₃) ₃)	1.4 - 1.5	Singlet	9H
Cα-H	4.2 - 4.5	Multiplet	1H
Cβ-H ₂	2.8 - 3.2	Multiplet	2H
Fm group (-CH-)	4.2 - 4.4	Triplet	1H
Fm group (-CH ₂ -)	2.6 - 2.8	Doublet	2H
Fm group (aromatic-H)	7.2 - 7.8	Multiplet	8H
Carboxylic acid (-OH)	10 - 12	Broad Singlet	1H
Amide (-NH-)	5.0 - 5.5	Doublet	1H

¹³C NMR Spectroscopy

The carbon NMR spectrum provides information on the carbon framework of the molecule.

Carbon Type	Expected Chemical Shift (δ , ppm)
Boc group (-C(CH ₃) ₃)	~80
Boc group (-C(CH ₃) ₃)	~28
Boc group (-C=O)	155 - 156
C α	53 - 56
C β	33 - 36
Fm group (-CH-)	~47
Fm group (-CH ₂ -)	~37
Fm group (aromatic-C)	120 - 145
Carboxylic acid (-C=O)	170 - 175

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation. The IR spectrum of **Boc-Cys(Fm)-OH** is expected to exhibit the following characteristic absorption bands.

Functional Group	Characteristic Absorption (cm ⁻¹)	Intensity
O-H stretch (Carboxylic acid)	2500 - 3300	Broad
N-H stretch (Amide)	3200 - 3400	Medium
C-H stretch (aromatic)	3000 - 3100	Medium
C-H stretch (aliphatic)	2850 - 3000	Medium
C=O stretch (Carboxylic acid)	1700 - 1725	Strong
C=O stretch (Carbamate)	1680 - 1700	Strong
C=C stretch (aromatic)	1450 - 1600	Medium
C-N stretch	1029 - 1200	Medium

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. For **Boc-Cys(Fm)-OH**, soft ionization techniques like Electrospray Ionization (ESI) are typically used.

Ion	Expected m/z
$[M+H]^+$	400.16
$[M+Na]^+$	422.14
$[M+K]^+$	438.11

M represents the parent molecule.

Under fragmentation conditions (MS/MS), characteristic losses are expected. The Boc group is prone to the neutral loss of isobutylene (56 Da) or tert-butanol (74 Da)[4]. The fluorenylmethyl group can also fragment, leading to a prominent ion at m/z 179 corresponding to the fluorenylmethyl cation.

Experimental Protocols

The following are generalized protocols for the spectroscopic analysis of Boc-protected amino acids.

NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$, $DMSO-d_6$, or $MeOD-d_4$) in an NMR tube.
- **Data Acquisition:** Acquire 1H and ^{13}C NMR spectra on a 400 MHz or higher field NMR spectrometer. For 1H NMR, a standard pulse program is used. For ^{13}C NMR, a proton-decoupled pulse program is typically employed.
- **Data Processing:** Process the raw data using appropriate software. This includes Fourier transformation, phase correction, baseline correction, and referencing the spectra to the residual solvent peak or an internal standard (e.g., TMS).

IR Spectroscopy

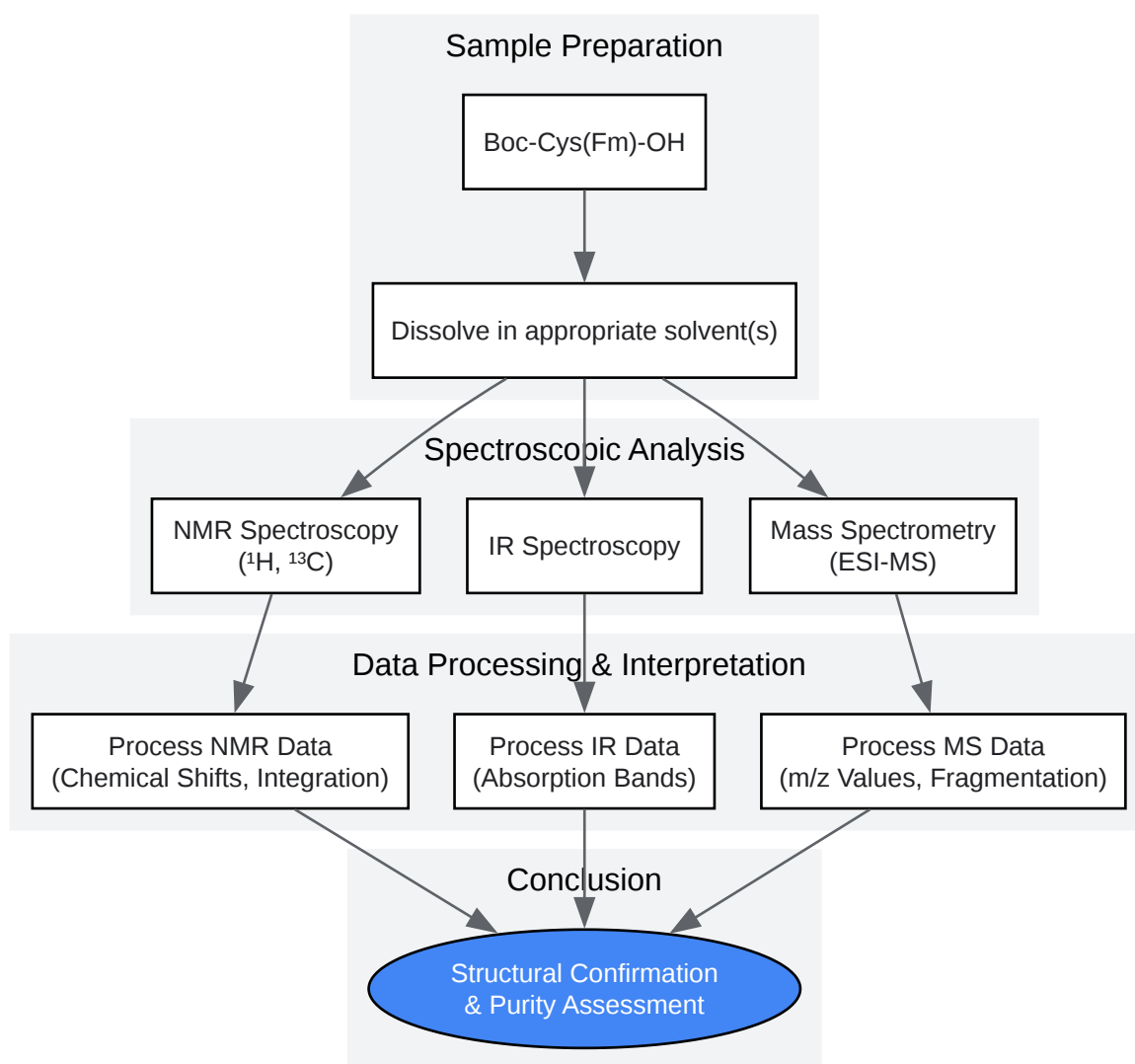
- **Sample Preparation:** Prepare the sample as a thin film on a salt plate (e.g., NaCl or KBr) by dissolving a small amount in a volatile solvent and allowing the solvent to evaporate. Alternatively, for solid samples, prepare a KBr pellet by grinding a small amount of the sample with dry KBr powder and pressing it into a transparent disk. Attenuated Total Reflectance (ATR) is a common technique that requires minimal sample preparation.
- **Data Acquisition:** Record the IR spectrum using a Fourier Transform Infrared (FTIR) spectrometer over the range of 4000-400 cm^{-1} .
- **Data Analysis:** Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Mass Spectrometry

- **Sample Preparation:** Prepare a dilute solution of the sample (typically 1-10 $\mu\text{g/mL}$) in a suitable solvent system, often a mixture of water, acetonitrile, or methanol, with a small amount of acid (e.g., formic acid) to promote ionization.
- **Data Acquisition:** Introduce the sample into the mass spectrometer via direct infusion or through a liquid chromatography (LC) system. Acquire the mass spectrum in positive or negative ion mode using an ESI source.
- **Data Analysis:** Determine the m/z values of the molecular ions and any significant fragment ions. Compare the observed masses with the calculated theoretical masses.

Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the spectroscopic characterization of a protected amino acid like **Boc-Cys(Fm)-OH**.



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Caption: General workflow for the spectroscopic characterization of **Boc-Cys(Fm)-OH**.

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